

In-depth Technical Guide: 2-Methyl-1-phenylpentan-3-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1-phenylpentan-3-one

Cat. No.: B2935090

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CAS Number: 23936-95-0

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information for **2-Methyl-1-phenylpentan-3-one**. Despite extensive searches of scientific databases and chemical literature, detailed experimental protocols, comprehensive quantitative data, and information regarding the biological activity of this specific compound are limited in publicly accessible resources. The information presented herein is based on data aggregated from chemical supplier databases and computational predictions.

Chemical and Physical Properties

A summary of the key physicochemical properties for **2-Methyl-1-phenylpentan-3-one** is provided below. This data is primarily sourced from publicly available chemical databases.

Property	Value	Source
CAS Number	23936-95-0	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₂ H ₁₆ O	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	176.25 g/mol	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	2-methyl-1-phenylpentan-3-one	--INVALID-LINK--
SMILES	<chem>CCC(=O)C(C)CC1=CC=CC=C1</chem>	--INVALID-LINK--
InChI	InChI=1S/C12H16O/c1-3-12(13)10(2)9-11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3	--INVALID-LINK--
InChIKey	DTLXHCFFHRITUHW-UHFFFAOYSA-N	--INVALID-LINK--

Experimental Data

Detailed, peer-reviewed experimental data for **2-Methyl-1-phenylpentan-3-one** is not readily available. Chemical suppliers may offer analytical data such as NMR, HPLC, or LC-MS upon request with a purchase.^{[1][2]}

Synthesis

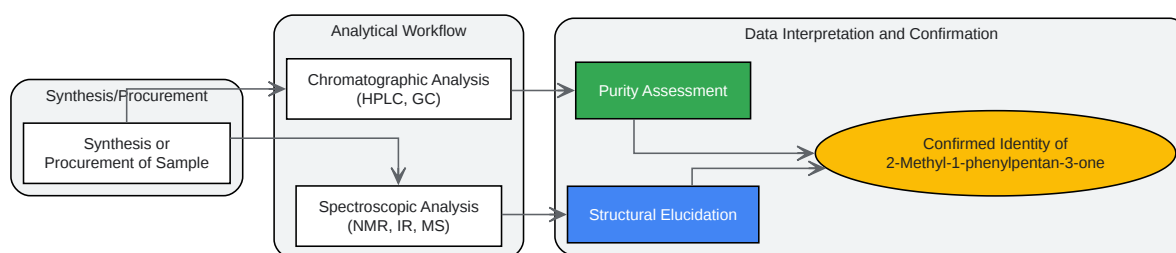
Specific, detailed experimental protocols for the synthesis of **2-Methyl-1-phenylpentan-3-one** (CAS 23936-95-0) are not described in the surveyed scientific literature. General synthetic strategies for structurally similar ketones, such as Friedel-Crafts acylation or the oxidation of corresponding secondary alcohols, could potentially be adapted. However, without experimental validation for this specific molecule, these remain theoretical pathways.

Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the biological or pharmacological activity of **2-Methyl-1-phenylpentan-3-one**. Consequently, no signaling pathways associated with this compound have been identified, and as a result, a corresponding diagram cannot be generated at this time. The potential for biological activity exists within the broader class of substituted ketone scaffolds.[3]

Logical Relationships in Chemical Identification

The conclusive identification of a chemical compound such as **2-Methyl-1-phenylpentan-3-one** relies on a combination of analytical techniques. The logical workflow for confirming the structure and purity of a synthesized or procured sample is outlined below.



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Caption: Logical workflow for the identification of **2-Methyl-1-phenylpentan-3-one**.

This guide will be updated as more information becomes available through published research.

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References

- 1. 23936-95-0|2-Methyl-1-phenylpentan-3-one|BLD Pharm [bldpharm.com]
- 2. 23936-95-0 | 2-Methyl-1-phenyl-3-pentanone - Moldb [moldb.com]
- 3. 2-Methyl-1-phenylpentan-3-one | 23936-95-0 | Benchchem [benchchem.com]
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Phone: (601) 213-4426

Email: info@benchchem.com